

Personal protective equipment for handling (S)-(+)-2-Amino-4-bromobutyric acid hydrobromide

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Compound of Interest

Compound Name: (S)-(+)-2-Amino-4-bromobutyric acid hydrobromide

Cat. No.: B080427

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Essential Safety and Handling Guide for (S)-(+)-2-Amino-4-bromobutyric acid hydrobromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **(S)-(+)-2-Amino-4-bromobutyric acid hydrobromide** (CAS No: 15159-65-6). Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

(S)-(+)-2-Amino-4-bromobutyric acid hydrobromide is classified with the following hazards:

- Causes skin irritation (H315)[1][2][3]
- Causes serious eye irritation (H319)[1][2][3]
- May cause respiratory irritation (H335)[1][2][3]

The following personal protective equipment is mandatory when handling this compound.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles and/or Face Shield	Must be worn to protect against splashes and dust. A face shield is recommended when handling larger quantities or when there is a significant splash risk. [1] [2] [4]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Butyl gloves offer broad protection against a variety of chemicals. Always inspect gloves for degradation or punctures before use. [1] [2] [5] [6]
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against skin contact. [7]
Respiratory Protection	N95 Dust Mask or equivalent	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or when handling the powder outside of a fume hood. [2] [8]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and regulatory compliance.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and bases.[\[2\]](#)[\[8\]](#) The designated storage area should be a corrosives area.[\[8\]](#)

Handling and Experimental Procedures

- Engineering Controls: All handling of the solid compound that may generate dust should be performed in a certified chemical fume hood to minimize inhalation exposure.^[8] Ensure that an eyewash station and safety shower are readily accessible.^[8]
- Weighing and Transfer: When weighing and transferring the material, use techniques that minimize dust generation.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[9]

Spill Response Plan

Immediate and appropriate action is critical in the event of a spill.

Minor Spill (Contained within a fume hood and less than 5 grams)

- Alert Personnel: Notify others in the immediate area.
- Ensure PPE: Don the appropriate PPE as listed in the table above.
- Containment: Prevent the spread of the powder.
- Cleanup:
 - Gently cover the spill with an inert absorbent material like sand, diatomite, or vermiculite.^{[1][10]} Do not use combustible materials like paper towels for initial absorption.^[2]
 - Carefully scoop the mixture into a designated, labeled hazardous waste container.^{[1][3]} Avoid creating dust.^{[1][3]}
 - Wipe the spill area with a wet paper towel or spill pad to decontaminate the surface.^{[1][3]}
 - Place all contaminated cleaning materials into the hazardous waste container.^{[1][3]}
- Decontamination: Decontaminate any tools used during cleanup.

Major Spill (Outside of a fume hood or greater than 5 grams)

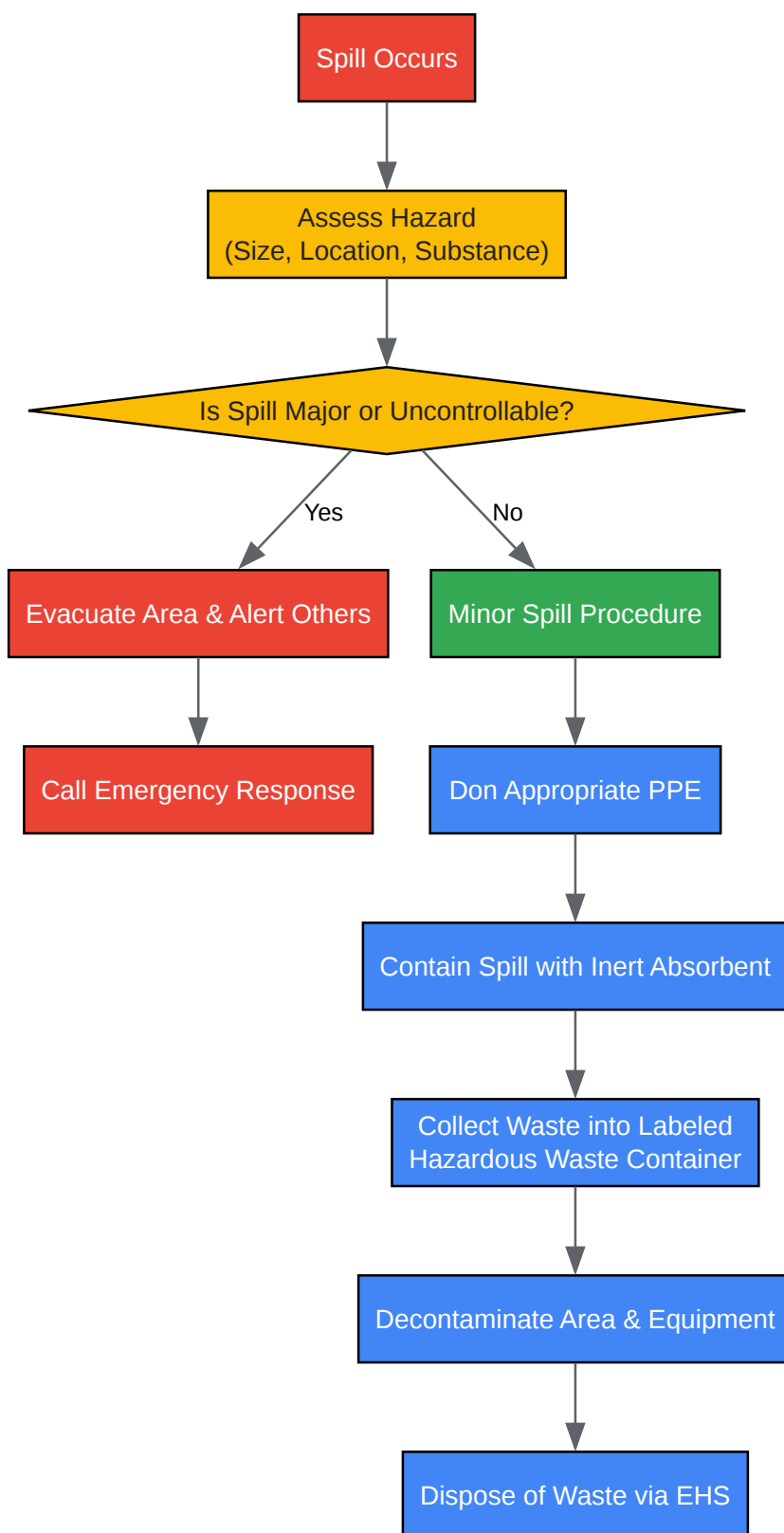
- Evacuate: Immediately evacuate the laboratory and alert others.
- Isolate: Close the laboratory door to contain the spill.
- Emergency Call: Contact your institution's emergency response team. Do not attempt to clean up a large spill unless you are trained and equipped to do so.^[2]

Disposal Plan

- Waste Categorization: All waste containing **(S)-(+)-2-Amino-4-bromobutyric acid hydrobromide**, including contaminated PPE and cleanup materials, must be treated as hazardous waste.
- Waste Collection:
 - Solid Waste: Collect the compound and any contaminated solids (e.g., gloves, absorbent material, filter paper) in a dedicated, clearly labeled "Halogenated Organic Waste" container.^[2]^[11]
 - Aqueous Waste: Aqueous solutions containing this compound should also be collected as hazardous waste.^[2]
- Disposal: Dispose of all waste in accordance with local, regional, and national hazardous waste regulations. Contact your institution's environmental health and safety department for specific disposal procedures.^[1]

Emergency Response Workflow

The following diagram outlines the logical steps for responding to a chemical spill.



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Caption: Logical workflow for responding to a chemical spill.

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